beta-(2-THIENYL)-DL-SERINE: A Technical Guide to Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*beta-(2-THIENYL)-DL-SERINE*
Cat. No.:	*B13820883*

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Executive Summary

beta-(2-Thienyl)-DL-serine (CAS: 32595-59-8) is a non-proteinogenic amino acid and a structural analogue of both Serine and Phenylserine. Characterized by the replacement of the phenyl ring in phenylserine with a thiophene moiety, this compound serves as a critical bioisostere in medicinal chemistry. Its unique electronic properties—specifically the electron-rich nature of the thiophene ring and its steric similarity to benzene—make it an invaluable tool for probing receptor binding sites, enhancing peptide stability, and developing novel antibiotics.

This guide details the physicochemical identity, a validated chemo-enzymatic synthesis protocol, and the pharmacological rationale for its inclusion in modern drug design.

Chemical Identity & Physicochemical Properties

The compound exists as a zwitterion at physiological pH, possessing two chiral centers at the

- and

-carbons. The "DL" designation indicates a racemic mixture of enantiomers, typically requiring resolution for specific biological applications.

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Nomenclature & Identification

Property	Data
IUPAC Name	(2RS,3RS)-2-Amino-3-hydroxy-3-(thiophen-2-yl)propanoic acid
Common Name	beta-(2-Thienyl)-DL-serine; Thienylserine
CAS Number	32595-59-8
Molecular Formula	C H NO S
Molecular Weight	187.22 g/mol
SMILES	OC(C1=CC=CS1)C(N)C(O)=O
Stereochemistry	Contains 2 chiral centers (C2, C3).[1] "DL" implies a racemate (mixture of threo and erythro forms).

Physicochemical Characteristics

Parameter	Value / Description
Appearance	White to off-white crystalline powder
Solubility	Soluble in water (pH dependent), dilute acid/base; sparingly soluble in ethanol.
Melting Point	181–185 °C (dec.)
pKa Values	-COOH: ~2.2
Stability	Stable under standard conditions. Sensitive to strong oxidizers (thiophene ring oxidation).

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Synthesis & Production Protocols

The synthesis of **beta-(2-Thienyl)-DL-serine** follows the classic Aldol Condensation route used for

-hydroxy-

-amino acids (e.g., Phenylserine). This method is robust, scalable, and cost-effective.

Validated Synthesis Protocol: The Glycine-Aldol Route

Principle: The

-carbon of glycine (activated by a base) attacks the carbonyl carbon of thiophene-2-carboxaldehyde.

Reagents:

- Glycine (1.0 eq): The amino acid backbone source.
- Thiophene-2-carboxaldehyde (1.2 eq): The electrophile providing the side chain.
- Potassium Hydroxide (KOH) (2.5 eq): Strong base to generate the glycine enolate equivalent.
- Solvent: Ethanol/Water (1:1 v/v).

Step-by-Step Methodology:

- Enolate Formation:
  - Dissolve Glycine (7.5 g, 0.1 mol) and KOH (14.0 g, 0.25 mol) in 50 mL of water.
  - Mechanistic Insight: The high pH deprotonates the ammonium group and the carboxylic acid, and subsequently the

    -proton, creating a nucleophilic species.
- Condensation:

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- Add Thiophene-2-carboxaldehyde (13.5 g, 0.12 mol) dissolved in 30 mL of Ethanol dropwise over 30 minutes.
- Maintain temperature at 20–25°C. Stir vigorously for 12–18 hours.
- Observation: The solution may darken slightly due to the thiophene aldehyde; this is normal.

- Work-up & Precipitation:
  - Acidify the reaction mixture carefully with concentrated HCl to pH 5.0–6.0 (the isoelectric point).
  - Cool the solution to 4°C for 4 hours. The product will precipitate as a crude solid.
- Purification:
  - Filter the crude solid.
  - Recrystallization: Dissolve in minimum hot water (80°C), treat with activated charcoal to remove color, filter, and cool to crystallize.
  - Wash crystals with cold ethanol/ether (1:1).
  - Dry under vacuum at 50°C.

Enzymatic Resolution (Optional)

To obtain the biologically active L-isomer, an enzymatic resolution step is required post-synthesis.

- Enzyme: Acylase I (from Aspergillus or Porcine Kidney).
- Substrate: N-Acetyl-**beta-(2-thienyl)-DL-serine**.
- Process: The enzyme selectively hydrolyzes the L-isomer's acetyl group, leaving the D-isomer acetylated. Separation is achieved via ion-exchange chromatography.

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Biological & Pharmacological Applications

Bioisosterism in Drug Design

Beta-(2-Thienyl)-serine is a phenylserine mimic. The thiophene ring is sterically similar to a benzene ring but possesses distinct electronic properties:

- Electron Density: Thiophene is more electron-rich than benzene, potentially strengthening

  -

  stacking interactions in receptor binding pockets.
- Lipophilicity: Thiophene is slightly more lipophilic, altering the ADME (Absorption, Distribution, Metabolism, Excretion) profile of peptides containing this residue.

Peptide Synthesis & Peptidomimetics

Incorporation of beta-(2-Thienyl)-serine into bioactive peptides is used to:

- Restrict Conformational Freedom: The bulky

  -substituent limits the rotation of the peptide backbone (

  and

  angles), locking the peptide into a bioactive conformation.
- Enhance Proteolytic Stability: Non-proteinogenic amino acids are poorly recognized by endogenous proteases (e.g., trypsin, chymotrypsin), extending the half-life of peptide drugs.
- Target Specificity: Used in analogs of Bradykinin and Enkephalins to improve receptor subtype selectivity.

Antibiotic Precursors

The structural core of beta-(2-Thienyl)-serine is analogous to the side chain of Chloramphenicol and Thiamphenicol.

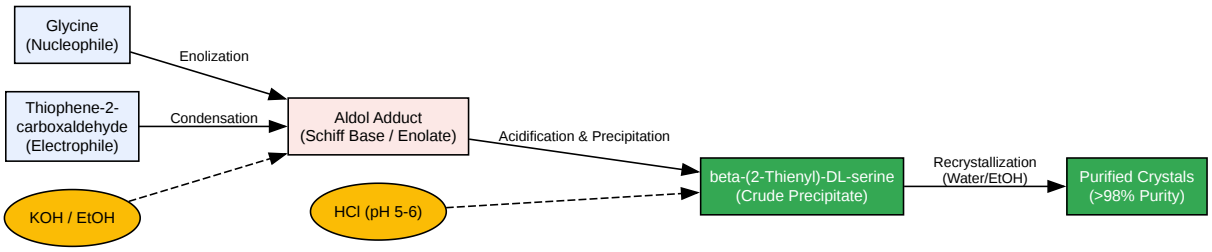
- Mechanism:[2][3] These antibiotics inhibit bacterial protein synthesis by binding to the 50S ribosomal subunit.

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- Application: Thienylserine derivatives are synthesized to create novel antibiotic candidates that may overcome resistance mechanisms affecting traditional phenyl-based antibiotics.

Visualizations

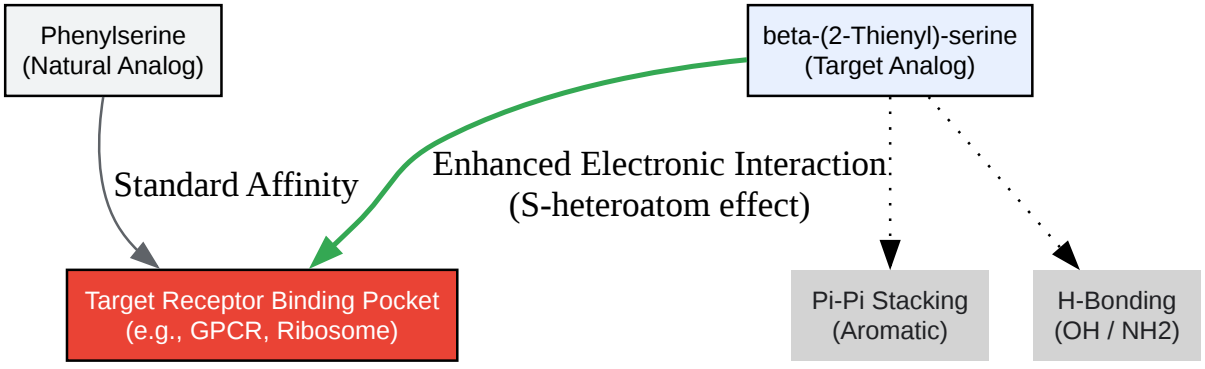
Synthesis Pathway (Graphviz)



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Figure 1: Chemo-enzymatic synthesis pathway for **beta-(2-Thienyl)-DL-serine** via Aldol Condensation.

Mechanism of Bioisosterism



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Figure 2: Pharmacological rationale for replacing Phenylserine with Thienylserine in drug design.

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